

# Personal protective equipment for handling 1,5-Dibromooctane

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## Compound of Interest

Compound Name: 1,5-Dibromooctane

Cat. No.: B14700709

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## Essential Safety and Handling Guide for 1,5-Dibromooctane

This guide provides immediate and essential safety protocols for handling **1,5-dibromooctane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **1,5-dibromooctane**.

Exposure Scenario	Eye and Face Protection	Skin and Body Protection	Respiratory Protection
Routine Handling & Dispensing	Chemical safety goggles or a face shield where splashing is possible. [1][2]	Chemical-resistant gloves (e.g., Nitrile), a fully buttoned lab coat, long pants, and closed-toe shoes.[3] [4]	Not typically required if handled in a well-ventilated area or a chemical fume hood. [5][6]
Risk of Aerosol or Vapor Generation	Chemical splash goggles and a face shield.[1]	Chemical-resistant gloves, a lab coat or chemical-resistant apron, long pants, and closed-toe shoes.[4]	A NIOSH/MSHA-approved respirator is necessary if ventilation is inadequate.[4][7]
Spill Cleanup	Chemical splash goggles and a face shield.[1]	Chemical-resistant gloves, disposable coveralls (e.g., Tyvek), and chemical-resistant boots.[2][8]	An air-purifying respirator (APR) or a self-contained breathing apparatus (SCBA) may be required depending on the spill size and location.[1]

## Chemical and Physical Properties

Understanding the properties of **1,5-dibromooctane** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> Br <sub>2</sub> [9]
IUPAC Name	1,5-dibromooctane[9]
Boiling Point	270 - 272 °C / 518 - 521.6 °F @ 760 mmHg (for 1,8-dibromooctane)[10]
Melting Point	15 - 16 °C / 59 - 60.8 °F (for 1,8-dibromooctane) [10]
Flash Point	> 112 °C / > 233.6 °F (for 1,8-dibromooctane) [10]
Density	1.460 g/cm <sup>3</sup> (for 1,8-dibromooctane)[10]
Vapor Density	9.37 (for 1,8-dibromooctane)[10]

## Safe Handling and Storage Protocols

### Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[4][7]
- Avoid contact with skin, eyes, and clothing.[6][10]
- Do not breathe vapors or mists.[6][10]
- Wash hands thoroughly after handling.[5]
- Keep away from heat, sparks, and open flames.[5]

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[6][10]

## Spill and Disposal Procedures

Spill Response: In the event of a spill, follow these steps:

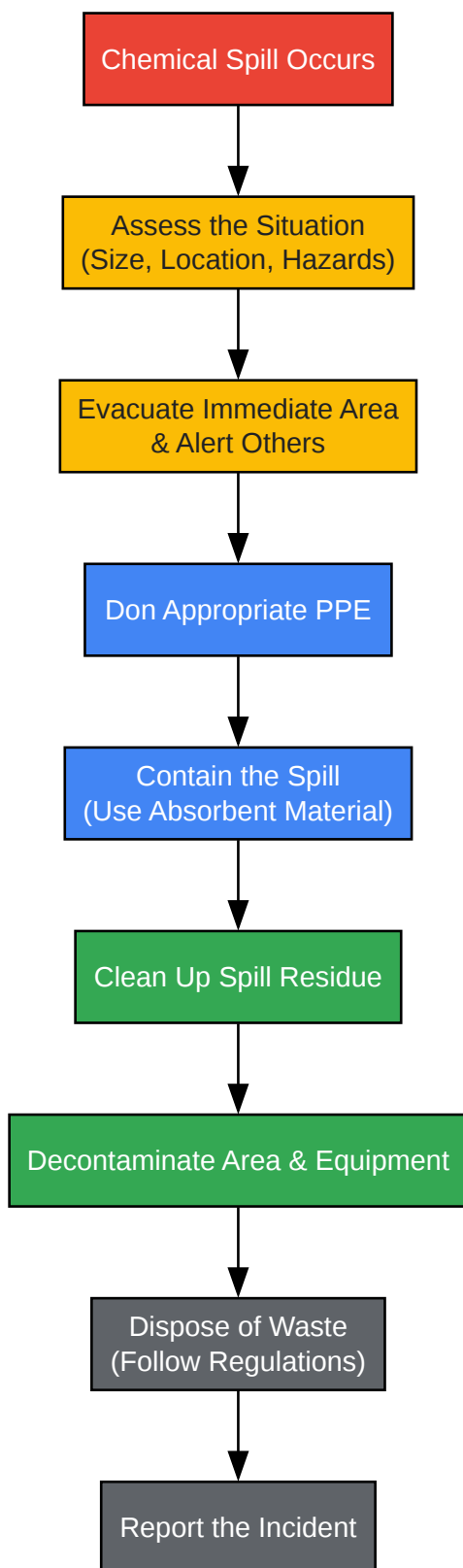
- Evacuate the immediate area.
- Wear appropriate PPE as outlined in the table above.
- Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[\[6\]](#)[\[10\]](#)
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with soap and water.

Disposal:

- Dispose of **1,5-dibromooctane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of it down the drain or into the environment.[\[5\]](#)

## Emergency First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water while removing contaminated clothing.[\[4\]](#)[\[6\]](#)
- In Case of Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[\[4\]](#)[\[10\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)[\[10\]](#)



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